

Preparation of Isopropyl Methanesulfonate Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isopropyl methanesulfonate*

Cat. No.: *B049304*

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Introduction

Isopropyl methanesulfonate (IPMS) is an alkylating agent and a member of the methanesulfonate ester family. These compounds are often considered potential genotoxic impurities (PGIs) in pharmaceutical manufacturing processes.^[1] Due to its reactivity, IPMS is also utilized as a research chemical.^[2] Accurate and consistent preparation of IPMS stock solutions is critical for reliable and reproducible experimental results in toxicology, pharmacology, and drug development studies. This document provides detailed protocols for the preparation, handling, and storage of IPMS stock solutions in common laboratory solvents.

Chemical Properties and Safety Precautions

Before handling **Isopropyl methanesulfonate**, it is imperative to be fully aware of its chemical properties and the associated safety hazards.

Chemical Information:

Property	Value
Chemical Name	Isopropyl methanesulfonate
Synonyms	IPMS, Isopropyl mesylate
CAS Number	926-06-7
Molecular Formula	C ₄ H ₁₀ O ₃ S
Molecular Weight	138.19 g/mol [2] [3]
Appearance	Clear, colorless liquid [3] [4]
Density	1.145 g/cm ³
Boiling Point	82 °C @ 6 mmHg [3]
Melting Point	7 °C [3]
Flash Point	104 °C [3]

Solubility:

Solvent	Solubility
Water	Miscible [4]
Methanol	Slightly soluble [3]
Chloroform	Sparingly soluble [3]
Ethanol	Data not readily available
DMSO	Data not readily available

Safety and Handling:

Isopropyl methanesulfonate is a hazardous substance and must be handled with extreme caution in a well-ventilated chemical fume hood.

- Hazards: Suspected carcinogen and mutagen.[\[1\]](#) Causes severe skin burns and eye damage. Harmful if swallowed.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles at all times.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat and strong oxidizing agents. Refrigeration is recommended for long-term storage.
- Disposal: Dispose of all IPMS waste, including contaminated consumables, as hazardous chemical waste according to institutional and local regulations. Unused IPMS solutions can be quenched by reacting with a nucleophilic agent like a solution of sodium thiosulfate.

Experimental Protocols

The choice of solvent for preparing an IPMS stock solution depends on the intended application. For cell-based assays, dimethyl sulfoxide (DMSO) is a common choice due to its high solvating power and compatibility with cell culture media at low concentrations. For other applications, organic solvents like ethanol or methanol may be suitable. Aqueous solutions are not recommended for storage due to the rapid hydrolysis of IPMS.

Protocol 1: Preparation of a 100 mM Isopropyl Methanesulfonate Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution in DMSO, which can be serially diluted for various experimental needs.

Materials:

- **Isopropyl methanesulfonate** (liquid)
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vials with screw caps
- Calibrated micropipettes and sterile, filtered pipette tips
- Analytical balance
- Vortex mixer

Procedure:

- Pre-weighing Preparation: In a chemical fume hood, allow the sealed vial of **Isopropyl methanesulfonate** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Tare the Vial: Place a sterile, amber glass vial on the analytical balance and tare the weight.
- Weighing IPMS: Carefully transfer the desired amount of **Isopropyl methanesulfonate** into the tared vial using a calibrated micropipette. For example, to prepare 1 mL of a 100 mM solution, you would need 13.82 mg of IPMS (calculation: $0.1 \text{ mol/L} * 138.19 \text{ g/mol} * 0.001 \text{ L} = 0.01382 \text{ g}$). Given that IPMS is a liquid, it is more practical to calculate the required volume using its density (Volume = Mass / Density).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the IPMS. For a 100 mM solution, if you added 13.82 mg of IPMS, you would add DMSO to reach a final volume of 1 mL.
- Mixing: Tightly cap the vial and vortex thoroughly until the **Isopropyl methanesulfonate** is completely dissolved.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the DMSO stock solution to prepare working solutions for treating cells in culture. It is crucial to maintain a low final concentration of DMSO (typically below 0.1%) to avoid solvent-induced cytotoxicity.

Materials:

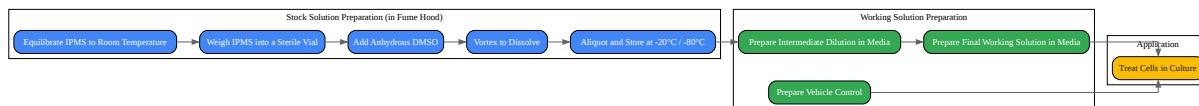
- 100 mM **Isopropyl methanesulfonate** stock solution in DMSO
- Sterile cell culture medium

- Sterile conical tubes (15 mL or 50 mL)
- Calibrated micropipettes and sterile, filtered pipette tips

Procedure:

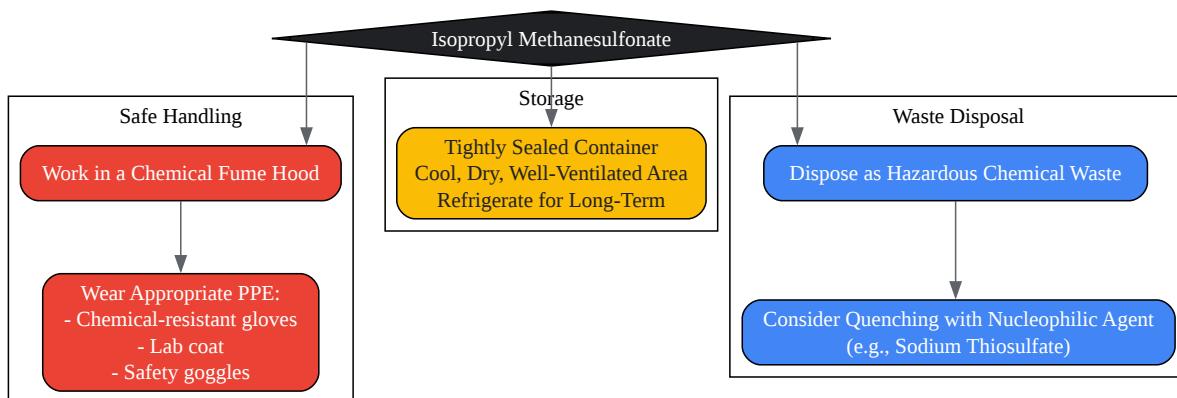
- Intermediate Dilution (e.g., to 1 mM): In a sterile conical tube, add 990 μ L of pre-warmed sterile cell culture medium. To this, add 10 μ L of the 100 mM IPMS stock solution in DMSO. Mix well by gentle pipetting. This results in a 1 mM intermediate solution with a DMSO concentration of 1%.
- Final Working Solution (e.g., to 10 μ M): In a new sterile conical tube, add 990 μ L of pre-warmed sterile cell culture medium. Add 10 μ L of the 1 mM intermediate solution. Mix well. This yields a 10 μ M working solution with a final DMSO concentration of 0.01%.
- Vehicle Control: Prepare a vehicle control by performing the same dilutions with DMSO that does not contain IPMS. This is essential to account for any effects of the solvent on the experimental system.
- Application: The freshly prepared working solutions can now be used to treat cells in culture.

Diagrams



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Caption: Experimental workflow for the preparation and use of **Isopropyl methanesulfonate** solutions.



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